

"Methyl 1-methyl-1H-imidazole-4-carboxylate" stability and storage conditions.

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Compound of Interest

Compound Name: Methyl 1-methyl-1H-imidazole-4-carboxylate

Cat. No.: B091893

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An In-Depth Technical Guide to the Stability and Storage of **Methyl 1-methyl-1H-imidazole-4-carboxylate**

Authored by: A Senior Application Scientist

Introduction

Methyl 1-methyl-1H-imidazole-4-carboxylate is a key heterocyclic building block utilized in the synthesis of more complex molecules within the pharmaceutical and agrochemical industries. Its structure, featuring a substituted imidazole ring and a methyl ester functional group, dictates its chemical reactivity and, critically, its stability profile. The integrity of this compound is paramount for the success of synthetic routes and the reliability of experimental outcomes. This guide provides an in-depth analysis of the factors governing the stability of **Methyl 1-methyl-1H-imidazole-4-carboxylate** and outlines field-proven protocols for its optimal storage and handling, ensuring its quality and purity for research and development applications.

Physicochemical Properties

A foundational understanding of the compound's physical and chemical properties is essential for its proper handling.

Property	Value	Source(s)
CAS Number	17289-19-9	[1][2]
Molecular Formula	C ₆ H ₈ N ₂ O ₂	[2]
Molecular Weight	140.14 g/mol	[2]
Melting Point	103-107 °C	[1]
Boiling Point	284.6 ± 13.0 °C at 760 mmHg	[1]
Appearance	Solid, Crystal - Powder	[3]
Synonyms	4-(Methoxycarbonyl)-1-methyl-1H-imidazole	[1]

Chemical Stability and Degradation Pathways

The stability of **Methyl 1-methyl-1H-imidazole-4-carboxylate** is influenced by its two primary functional groups: the imidazole ring and the methyl ester. While the compound is generally stable under recommended conditions, it is susceptible to degradation under specific environmental stresses.

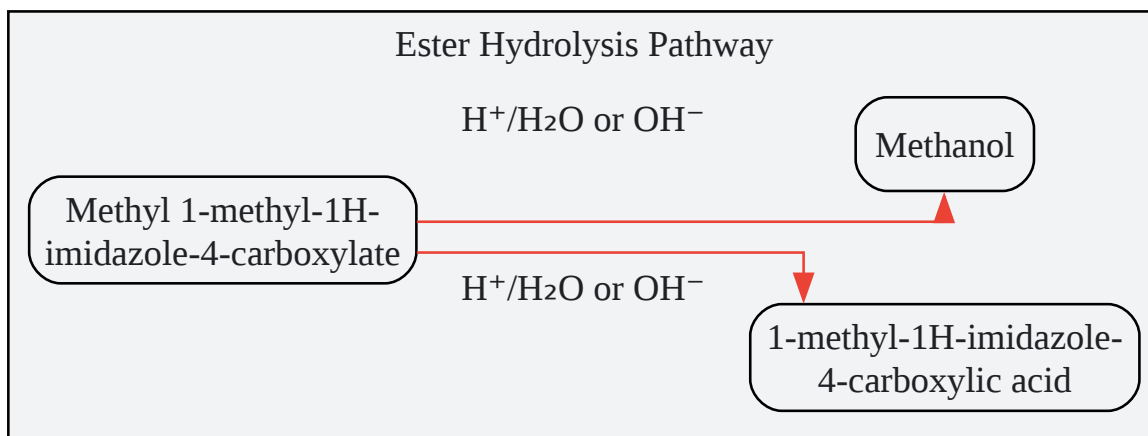
Hydrolytic Degradation

The most significant and probable degradation pathway is the hydrolysis of the methyl ester group.[4][5] This reaction can be catalyzed by both acidic and basic conditions, cleaving the ester bond to yield 1-methyl-1H-imidazole-4-carboxylic acid and methanol.[6][7]

The causality is straightforward:

- **Base-catalyzed hydrolysis (Saponification):** A hydroxide ion acts as a nucleophile, attacking the electrophilic carbonyl carbon of the ester. This is typically a rapid and irreversible process.
- **Acid-catalyzed hydrolysis:** The carbonyl oxygen is protonated, increasing the electrophilicity of the carbonyl carbon and making it more susceptible to attack by a weak nucleophile like water. This is an equilibrium process.[8]

Due to this susceptibility, it is critical to protect the compound from moisture and avoid contact with strong acids or bases during storage.



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Caption: Primary hydrolytic degradation pathway for the compound.

Oxidative and Photolytic Degradation

The imidazole ring, while aromatic, can be susceptible to degradation under significant oxidative or photolytic stress.[6] Studies on other imidazole-containing molecules have shown that exposure to strong oxidizing agents (e.g., hydrogen peroxide) or high-intensity UV light can lead to complex degradation, potentially involving ring-opening or the formation of various oxidized products.[6][9] Therefore, protection from strong light and oxidizing atmospheres is a necessary precaution.

Recommended Storage and Handling Protocols

To ensure the long-term integrity of **Methyl 1-methyl-1H-imidazole-4-carboxylate**, adherence to strict storage and handling protocols is essential. The following recommendations are synthesized from material safety data sheets (MSDS) and general best practices for heterocyclic compounds.

Optimal Storage Conditions

Parameter	Recommendation	Rationale & Causality
Temperature	Refrigerate (2-8 °C)	Low temperatures reduce the rate of potential degradation reactions. Avoid high temperatures and ignition sources as the compound is considered flammable.[1][10]
Atmosphere	Store under a dry, inert atmosphere (e.g., Nitrogen or Argon)	Minimizes exposure to atmospheric moisture, preventing hydrolysis, and to oxygen, preventing potential oxidation.[11]
Light Exposure	Protect from light; store in an amber vial or opaque container	Prevents photolytic degradation of the imidazole ring.[11][12]
Moisture	Keep container tightly sealed in a dry place	The compound may be hygroscopic; a tightly sealed container prevents water absorption from the air, which could lead to hydrolysis.[10][13][14]
Incompatibilities	Store away from strong oxidizing agents and strong acids	Prevents oxidative degradation and acid-catalyzed hydrolysis.[1][3][11][14]

Safe Handling Procedures

Safe handling is crucial to maintain compound purity and ensure personnel safety.

- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[1][11][13]
- Personal Protective Equipment (PPE): Wear appropriate protective equipment, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[1][3]

- Hygiene: Avoid all personal contact, including inhalation.[13] Wash hands thoroughly after handling. Do not eat, drink, or smoke in the handling area.[13]
- Spills: In case of a spill, use dry clean-up procedures to avoid generating dust.[13] Collect residue and place it in a sealed container for proper disposal in accordance with local regulations.[1][13]

Experimental Workflow: Forced Degradation Study

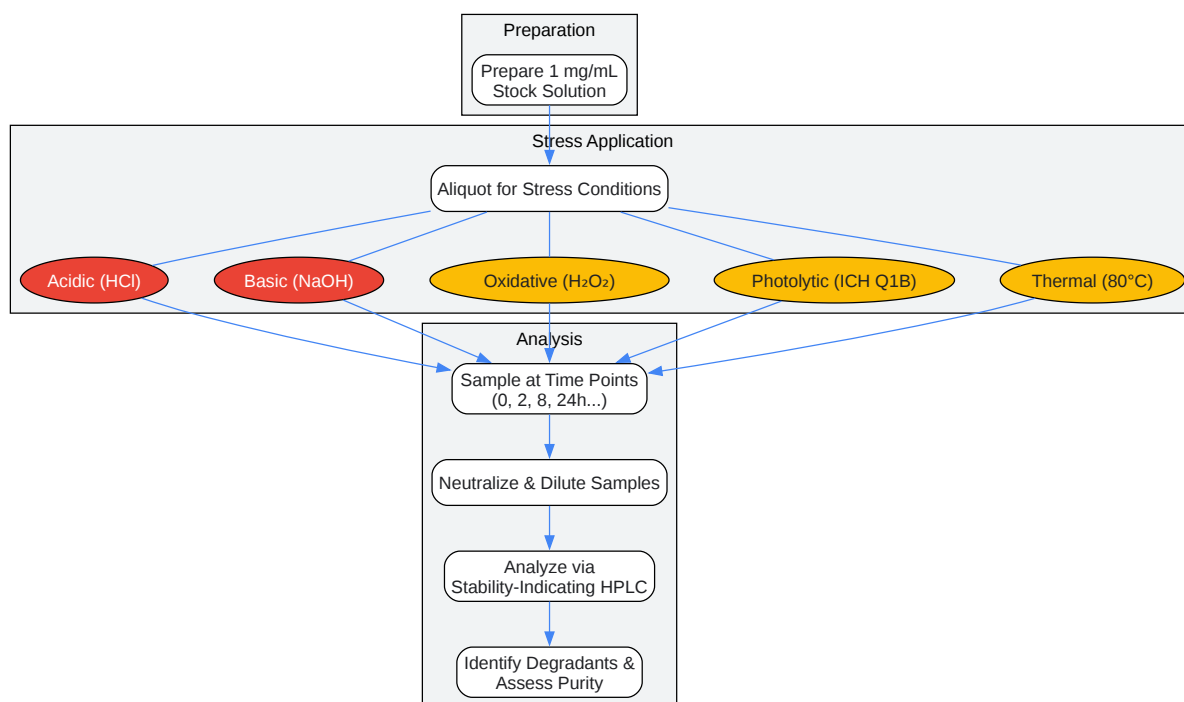
A forced degradation study is a self-validating system to understand the intrinsic stability of the compound and identify potential degradation products. This is essential for developing stability-indicating analytical methods.[15]

Step-by-Step Protocol

This protocol provides a framework for intentionally degrading the sample under controlled stress conditions.[6]

- Prepare Stock Solution: Accurately weigh and dissolve **Methyl 1-methyl-1H-imidazole-4-carboxylate** in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration (e.g., 1 mg/mL).
- Apply Stress Conditions: Aliquot the stock solution into separate, appropriate vessels for each stress condition.
 - Acidic Hydrolysis: Mix with an equal volume of 0.1 M HCl. Incubate at 60°C.
 - Basic Hydrolysis: Mix with an equal volume of 0.1 M NaOH. Incubate at 60°C.
 - Oxidative Degradation: Mix with an equal volume of 3% H₂O₂. Keep at room temperature, protected from light.
 - Photolytic Degradation: Expose a solution to light according to ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter).
 - Thermal Degradation: Incubate a solution at 80°C in the dark.

- Time-Point Sampling: Withdraw aliquots from each stressed sample at specified time points (e.g., 0, 2, 8, 24, 48 hours). A control sample protected from stress should also be analyzed.
- Sample Quenching & Preparation:
 - Neutralize the acidic and basic samples with an equimolar amount of base or acid, respectively.
 - Dilute all samples to a suitable final concentration with the analytical mobile phase.
- Analytical Measurement: Analyze the samples using a validated stability-indicating HPLC method, typically with UV detection.[6] The method must be capable of separating the parent compound from all formed degradation products.



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Caption: Experimental workflow for a forced degradation study.

Conclusion

Methyl 1-methyl-1H-imidazole-4-carboxylate is a stable compound when stored under the appropriate conditions. Its primary liability is the methyl ester group, which is susceptible to hydrolysis in the presence of moisture, acids, or bases. Secondary concerns include potential degradation of the imidazole ring under harsh oxidative or photolytic conditions. By implementing the storage and handling protocols detailed in this guide—specifically, storing the compound under refrigeration in a dry, inert, and dark environment—researchers can effectively mitigate these risks. This ensures the material's integrity, leading to reproducible and reliable results in synthetic and drug development applications.

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